

Molecular & Preclinical Profile of AKI-001

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Compound Focus: AKI-001

CAS No.: 925218-37-7

Cat. No.: S548302

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The following table consolidates the core biochemical and preclinical characteristics of **AKI-001**, a potent Aurora kinase inhibitor, from the search results [1] [2].

Property	Description
Molecular Target	Aurora kinase A & Aurora kinase B [1] [2]
Bioactivity	Low nanomolar potency ($IC_{50} < 100$ nM) against Aurora A & B enzymes; excellent cellular potency ($IC_{50} < 100$ nM) [2].
In Vivo Efficacy (HCT116 mouse xenograft)	5 mg/kg oral dose (QD) resulted in 92% tumor growth inhibition (TGI); well-tolerated [2].
Oral Bioavailability	Good [2]
Chemical Formula	$C_{21}H_{24}N_4O$ [1] [2]
Molecular Weight	348.44 g/mol [1] [2]
CAS Number	925218-37-7 [1] [2]

Inferred Experimental Models

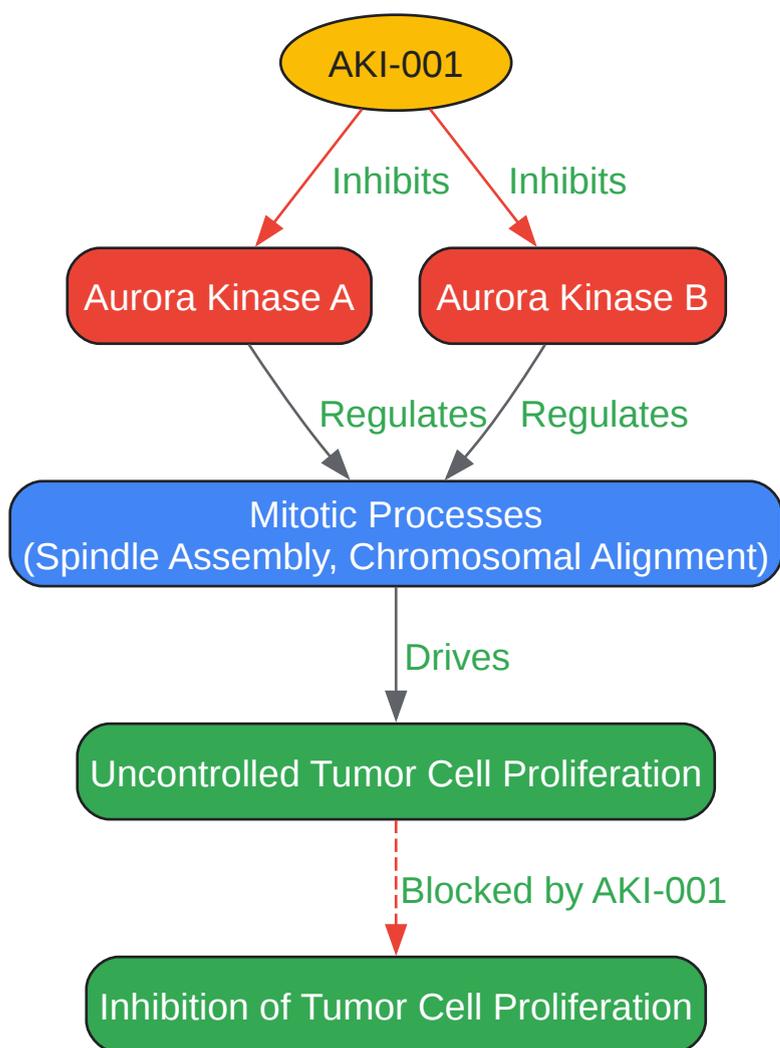
While the search results lack granular methodological details, the following experimental approaches can be inferred for key preclinical assessments.

Experiment Type	Inferred Protocol & Key Parameters
In Vitro Kinase Assay	Used to determine IC ₅₀ values against Aurora A and B enzymes. The protocol involved incubating the kinases with ATP and a substrate, measuring phosphorylation in the presence of a compound concentration gradient. The reported result is low nanomolar potency [2].
Cellular Proliferation Assay	Conducted on cancer cell lines (specifics not listed, but HCT116 is implied) to establish cellular IC ₅₀ . Cells were treated with a dilution series of AKI-001, and viability was measured. The reported cellular IC ₅₀ is <100 nM [2].

| **In Vivo Xenograft Study** | **Model:** HCT116 mouse xenograft. **Dosing:** 5 mg/kg, administered orally once daily (QD). **Endpoint:** Tumor volume measurement to calculate percent tumor growth inhibition (92% TGI). The compound was reported as well-tolerated at this regimen [2]. |

Mechanism of Action Pathway

The diagram below illustrates the core mechanism of action of **AKI-001** as an Aurora kinase inhibitor, leading to the inhibition of tumor cell proliferation.



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AKI-001 inhibits Aurora A & B kinases, disrupting mitosis and blocking tumor proliferation.

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References

1. - AKI : Uses, Interactions, Mechanism of Action | DrugBank Online 001 [go.drugbank.com]
2. - AKI | TargetMol 001 [targetmol.com]

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